

Technical Monograph: Alkali Blue G – Physicochemical Profiling and Analytical Applications

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Compound of Interest

Compound Name: *Alkali Blue G*

CAS No.: 58569-23-6

Cat. No.: B1211852

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Executive Summary & Nomenclature Analysis

Alkali Blue G belongs to the triphenylmethane dye class, specifically within the sulfonated rosaniline derivatives. In technical literature, the nomenclature for "Alkali Blue" variants (6B, 4B, G) is often conflated due to historical trade naming conventions.

For the purpose of high-precision research and drug development, **Alkali Blue G** is distinct from the more common "Alkali Blue 6B" (C.I.[1] Acid Blue 110/119).[2] The "G" designation typically denotes a gelb (yellowish) or greenish undertone compared to the reddish-blue of the 6B variant, often resulting from differences in methylation or the specific isomeric positioning of the sulfonate group.[1]

Core Chemical Identity

Parameter	Specification
Primary CAS Number	58569-23-6
Synonyms	Alkali Blue 4B (acid form); C.I.[1][3] Pigment Blue 19; Acid Blue 119 (variant)
Chemical Name	2-[[4-[(4-amino-3-methylphenyl)-(4-anilinophenyl)methylidene]cyclohexa-2,5-dien-1-ylidene]amino]benzenesulfonic acid
Molecular Formula	C ₃₂ H ₂₇ N ₃ O ₃ S
Molecular Weight	533.64 g/mol
Exact Mass	533.177 Da



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*Critical Note on Industrial Variants: Researchers may encounter "**Alkali Blue G**" referring to C.I. Pigment Blue 18 (CAS 1324-77-2) in ink formulations.[4] Always verify the CAS number on the Certificate of Analysis (CoA) to distinguish between the analytical grade dye (CAS 58569-23-6) and industrial pigment grades.[1]*

Physicochemical Properties & Stability

Understanding the physical behavior of **Alkali Blue G** is prerequisite to its application in histology and pH sensing.

Solubility Profile

Alkali Blue G is a zwitterionic sulfonated dye. Its solubility is heavily dependent on solvent polarity and pH.

- Water: Low solubility (due to internal zwitterion salt formation).[1]

- Ethanol: Soluble (forms a deep blue solution).[1]
- Methanol: Soluble.[1][5]
- Xylene/Toluene: Insoluble.[1]

Spectral Characteristics

The dye exhibits halochromism, a property where its absorption spectrum shifts in response to pH changes.

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(Ethanol): ~595–605 nm.

- Transition Range: pH 11.5 (Blue-Violet) `ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">`

pH 13.0 (Pink/Reddish).

- Mechanism: At high pH, the central carbon of the triphenylmethane structure undergoes nucleophilic attack by hydroxide ions, disrupting the conjugated `ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">`

-system (carbinol base formation).

Structural Visualization & Synthesis Logic

The synthesis and structural integrity of **Alkali Blue G** rely on the sulfonation of phenylated rosaniline. The following diagram illustrates the structural logic and the pH-dependent transition mechanism.



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Figure 1: Synthesis pathway and pH-dependent halochromic transition of **Alkali Blue G**.^[1]

Analytical & Experimental Applications

Protocol: Preparation of Alkali Blue G Indicator Solution

Context: Used for non-aqueous titrations or high-alkalinity determinations where phenolphthalein may be unstable or indistinct.^[1]

Reagents:

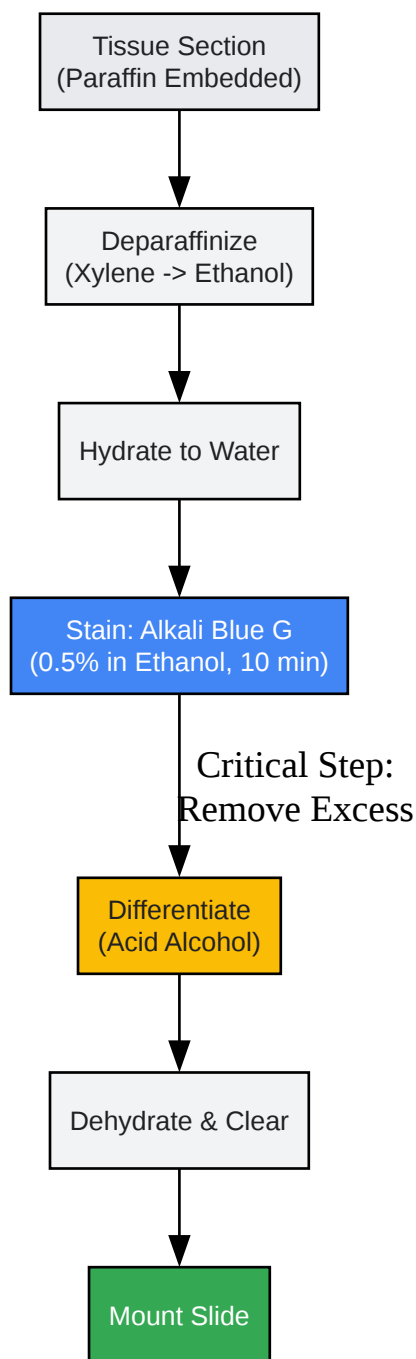
- **Alkali Blue G** (CAS 58569-23-6)^[1]^[3]
- Ethanol (96% or Absolute), analytical grade.

Methodology:

- Weighing: Accurately weigh 0.1 g of **Alkali Blue G**.
- Dissolution: Transfer to a volumetric flask containing 100 mL of Ethanol.
- Activation (Optional): Mild heating (40°C) may speed up dissolution.^[1] Sonicate if necessary to break pigment aggregates.
- Filtration: Filter through a 0.45 µm PTFE membrane if the solution is used for HPLC or spectral analysis to remove insoluble isomers.
- Storage: Store in amber glass bottles. Stability is >6 months at room temperature.

Protocol: Biological Staining (Elastic Fibers)

Alkali Blue G can be used as a substitute for other triphenylmethane dyes in staining protocols for connective tissue.^[1]



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Figure 2: Histological workflow for connective tissue staining using **Alkali Blue G**.^[1]

Safety & Handling (SDS Summary)

While **Alkali Blue G** is generally considered low toxicity compared to benzidine-based dyes, standard precautions for organic dyes apply.^[1]

- Hazard Statements: H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- PPE: Nitrile gloves, safety goggles, and lab coat.
- Disposal: Dispose of as hazardous organic chemical waste.[1] Do not release into municipal sewage due to high tinctorial strength and potential aquatic persistence.

References

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